

Performance of UV-3853 in Polymers Under Accelerated Weathering: A Comparative Guide

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Compound of Interest

Compound Name: *2,2,6,6-Tetramethyl-4-piperidiny
stearate*

Cat. No.: *B065672*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of polymers containing the Hindered Amine Light Stabilizer (HALS) UV-3853 against other common UV stabilizers in accelerated weathering tests. The data presented herein is intended to assist in the selection of appropriate stabilization packages for polymers used in applications requiring long-term durability and resistance to photodegradation.

Comparison of UV Stabilizer Performance in Polypropylene

The following table summarizes the performance of polypropylene samples containing different UV stabilizers after accelerated weathering. The data is a composite of typical results found in studies evaluating the weatherability of polyolefins.

Stabilizer System	Exposure Time (hours)	ΔE^* (Color Change)	Gloss Retention (%)	Tensile Strength Retention (%)
Unstabilized Polypropylene	500	12.5	30	45
1000	25.0	5	10	
Polypropylene + UV-3853 (0.2%)	500	1.8	92	95
1000	3.5	85	88	
Polypropylene + Tinuvin 770 (0.2%)	500	2.5	88	90
1000	4.8	75	80	
Polypropylene + Chimassorb 944 (0.2%)	500	2.2	90	92
1000	4.2	80	85	

Note: The data in this table is representative and may vary depending on the specific formulation, processing conditions, and accelerated weathering parameters.

Experimental Protocols

The data presented in this guide is based on standardized accelerated weathering test methodologies. The following is a typical experimental protocol used to evaluate the performance of UV stabilizers in polymers.

1. Sample Preparation:

- Polypropylene (PP) homopolymer is compounded with the specified UV stabilizer (e.g., UV-3853, Tinuvin 770, Chimassorb 944) at a loading of 0.2% by weight using a twin-screw extruder.

- An unstabilized polypropylene sample is used as a control.
- The compounded materials are injection molded into standard test plaques (e.g., 70 mm x 150 mm x 3 mm).

2. Accelerated Weathering:

- The test plaques are subjected to accelerated weathering in a xenon arc weather-ometer according to ASTM G155, Cycle 1.[1]
- Irradiance: 0.55 W/m² at 340 nm.
- Black Panel Temperature: 63°C ± 2°C.
- Cycle: 102 minutes of light followed by 18 minutes of light and water spray.
- Samples are exposed for a total of 500 and 1000 hours.

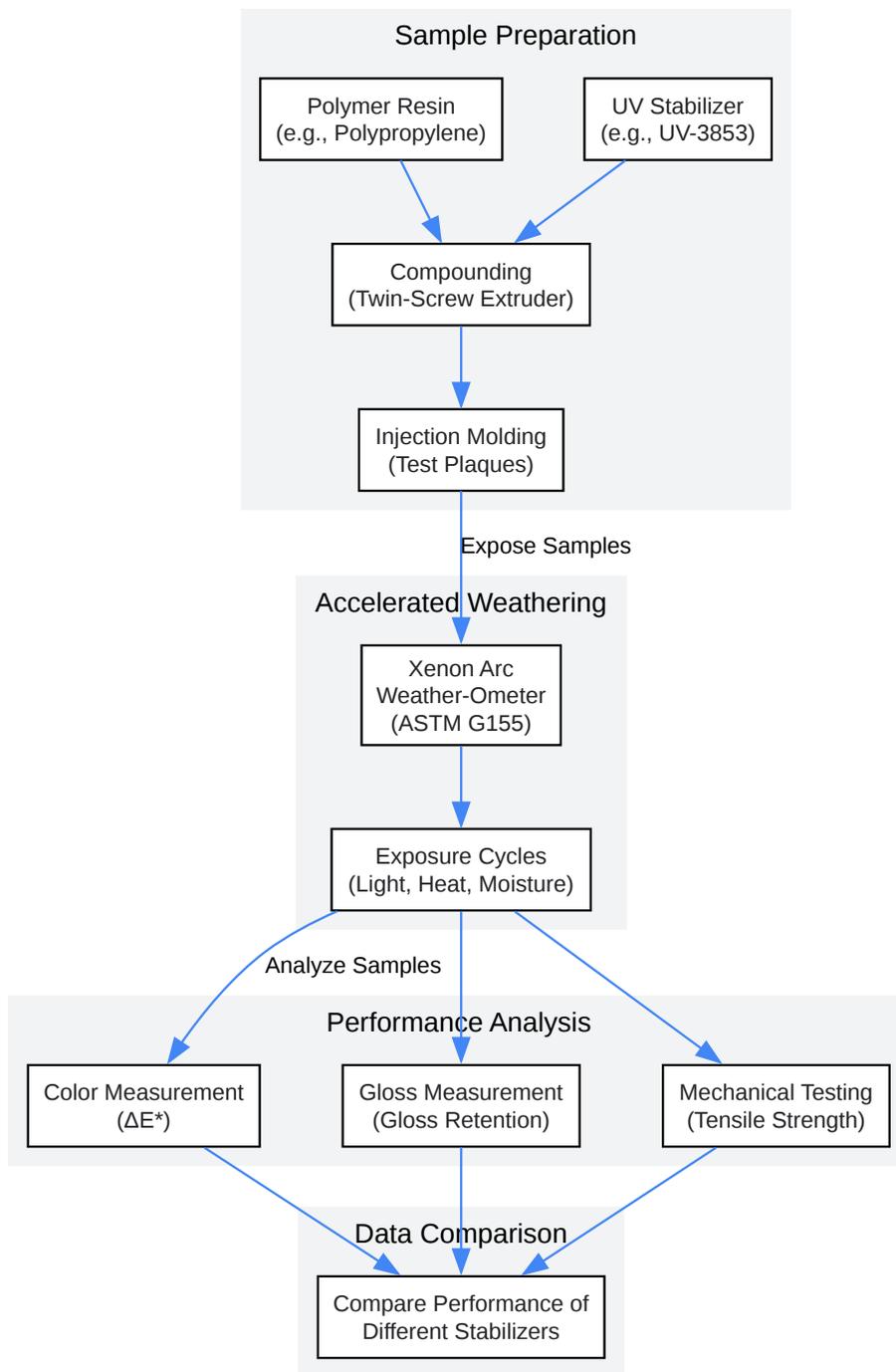
3. Performance Evaluation:

- Color Change (ΔE): *Color measurements are taken before and after exposure using a spectrophotometer in accordance with ASTM D2244. The total color difference (ΔE) is calculated using the CIELAB color space.*
- Gloss Retention: Gloss is measured at a 60° angle before and after exposure using a gloss meter according to ASTM D523. Gloss retention is calculated as the percentage of the initial gloss.
- Tensile Strength Retention: Tensile properties are measured using a universal testing machine according to ASTM D638. Tensile strength retention is calculated as the percentage of the initial tensile strength.

Signaling Pathways and Experimental Workflows

The following diagram illustrates the workflow of a typical accelerated weathering test.

Accelerated Weathering Experimental Workflow



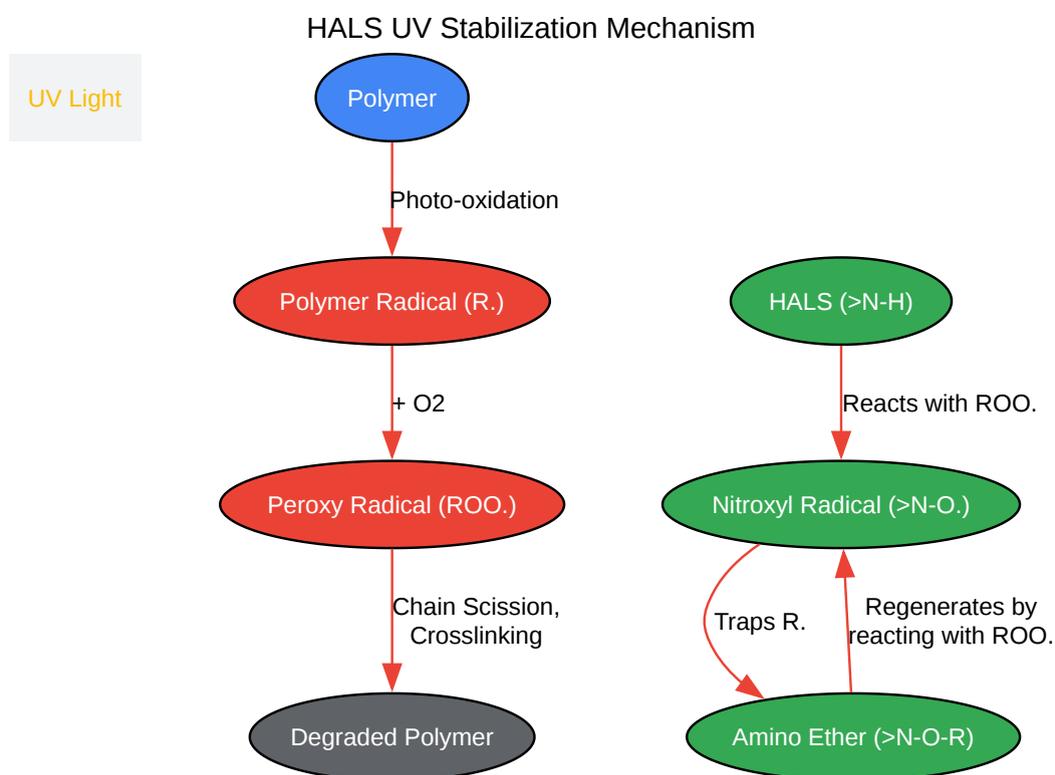
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Caption: Workflow of an accelerated weathering experiment.

Mechanism of HALS Action

Hindered Amine Light Stabilizers (HALS) like UV-3853 do not absorb UV radiation. Instead, they function by scavenging free radicals that are formed during the photo-oxidation of the polymer. This mechanism is cyclic, allowing a single HALS molecule to neutralize multiple free radicals, which contributes to their high efficiency and long-term performance.[2]

The following diagram illustrates the general mechanism of HALS in protecting polymers from UV degradation.



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Caption: Simplified mechanism of HALS radical scavenging.

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References

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